

Proper Disposal Procedures for SC-919

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SC-919

Cat. No.: B13843638

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **SC-919** (CAS Number: 2245949-62-4), an IP6K inhibitor used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

I. Understanding the Chemical Profile of SC-919

SC-919 is a chlorinated organic compound with the chemical formula $C_{19}H_{16}Cl_2N_2O_4$. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **SC-919** is not readily available, its classification as a chlorinated organic compound necessitates handling it as hazardous chemical waste. Disposal methods must account for the potential environmental and health risks associated with this chemical class.

II. Quantitative Data Summary

Due to the absence of a specific Safety Data Sheet for **SC-919**, quantitative disposal thresholds are not available. The following table summarizes the known characteristics and recommended handling practices.

Characteristic	Information	Recommended Handling and Disposal
Chemical Name	SC-919	Treat as a hazardous chemical waste.
CAS Number	2245949-62-4	Use for accurate identification and labeling of waste.
Chemical Class	Chlorinated Organic Compound	Do not dispose of down the drain or in regular trash. Segregate from other waste streams, particularly from incompatible materials like strong acids or bases.
Physical Form	Solid (presumed)	Handle with appropriate personal protective equipment (PPE).
Primary Hazard	Research chemical with unknown long-term toxicity. Chlorinated compounds can be harmful to the environment.	All waste containing SC-919, including contaminated labware, must be collected and disposed of as hazardous waste.
Disposal Method	High-temperature incineration by a licensed hazardous waste disposal company is the recommended method for chlorinated organic compounds.	Contact your institution's Environmental Health and Safety (EHS) office to arrange for proper disposal.

III. Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **SC-919** and materials contaminated with it.

Step 1: Personal Protective Equipment (PPE)

Before handling **SC-919** waste, ensure you are wearing appropriate PPE:

- Nitrile gloves
- Safety goggles or glasses
- Lab coat

Step 2: Waste Segregation and Collection

- Solid Waste:
 - Collect pure **SC-919** and any contaminated solid materials (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container must be compatible with chlorinated organic compounds. A high-density polyethylene (HDPE) container is a suitable option.
- Liquid Waste (Solutions containing **SC-919**):
 - Collect all liquid waste containing **SC-919** in a separate, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS office.
- Sharps Waste:
 - Any sharps (e.g., needles, razor blades) contaminated with **SC-919** must be disposed of in a designated sharps container for hazardous chemical waste.

Step 3: Labeling of Waste Containers

- Clearly label all waste containers with the following information:
 - The words "Hazardous Waste"

- The full chemical name: "**SC-919**"
- CAS Number: "2245949-62-4"
- The approximate concentration and quantity of **SC-919**
- The date the waste was first added to the container
- Your name, laboratory, and contact information

Step 4: Storage of Hazardous Waste

- Store the sealed and labeled hazardous waste containers in a designated and secure satellite accumulation area within your laboratory.
- Ensure secondary containment is used to prevent spills.
- Store away from incompatible materials.

Step 5: Arranging for Disposal

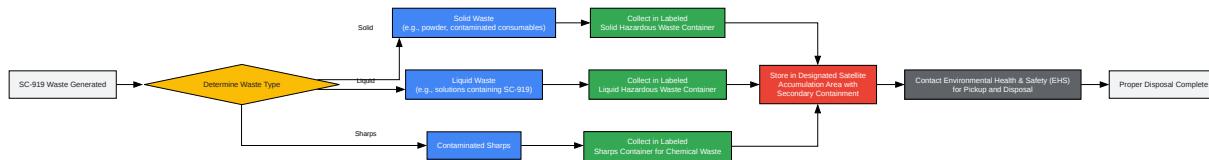
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
- Follow all institutional procedures for waste pickup and documentation.

Step 6: Decontamination of Labware

- Thoroughly decontaminate any reusable labware that has come into contact with **SC-919**.
- Rinse the labware with a suitable solvent (e.g., acetone or ethanol), and collect the rinsate as hazardous liquid waste.
- After the initial solvent rinse, wash the labware with soap and water.

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **SC-919**.



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Caption: Disposal workflow for **SC-919** from generation to final disposal.

Disclaimer: This document provides general guidance based on the chemical properties of chlorinated organic compounds. Always consult your institution's specific hazardous waste management policies and your Environmental Health and Safety (EHS) office for detailed instructions and requirements.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com